

Technical Monograph: Synthesis and Properties of Chloromethyl Octyl Ether

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Compound of Interest

Compound Name: Chloromethyl octyl ether

CAS No.: 24566-90-3

Cat. No.: B1597271

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Executive Summary

Chloromethyl octyl ether (CMOE), also known as 1-(chloromethoxy)octane, is a specialized

-chloroether used primarily as an alkylating agent in organic synthesis.[1] Unlike its lower homologs (e.g., chloromethyl methyl ether, MOM-Cl), which are highly volatile and strictly regulated due to extreme carcinogenicity, CMOE offers a lipophilic alternative with lower volatility, though it retains significant alkylating power and toxicity.

Its primary utility lies in the introduction of the octyloxymethyl protecting group or linker.[1] This moiety is particularly valuable in prodrug development, where the octyl chain confers enhanced membrane permeability and lipophilicity to polar pharmacophores (e.g., nucleoside phosphonates), facilitating cellular entry before metabolic cleavage.

Chemical Profile and Properties[2][3][4][5][6][7][8][9][10][11][12][13]

The following data summarizes the physicochemical constants and spectral characteristics of CMOE. Researchers should use these values for identification and quality control.

Table 1: Physicochemical Properties

Property	Value	Notes
CAS Number	24566-90-3	
Molecular Formula		
Molecular Weight	178.70 g/mol	
Appearance	Colorless, clear liquid	
Boiling Point	212.8°C (at 760 mmHg)	Can be distilled under reduced pressure
Density	0.917 - 0.924 g/mL	At 25°C
Refractive Index ()	1.437	
Flash Point	88.9°C	Closed cup
Solubility	Soluble in hexane, DCM, THF	Decomposes in water

Spectral Characteristics (Diagnostic)[11]

- NMR (, 400 MHz):
 - 5.51 ppm (s, 2H,) – Diagnostic Peak
 - 3.72 ppm (t, 2H,)
 - 1.2-1.4 ppm (m, 12H, alkyl chain)
 - 0.88 ppm (t, 3H, terminal)

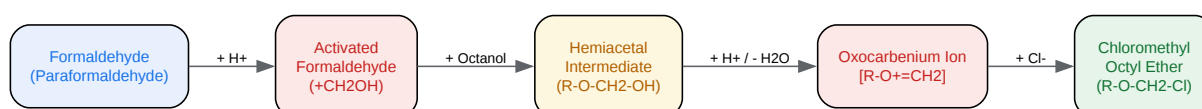
- NMR (
):
 - ~83.0 ppm (
)[2]
 - ~69.0 ppm (
)[1]

Synthesis Protocol: The Modified Henry Method

While various methods exist (e.g., acid chloride/acetal exchange), the direct condensation of 1-octanol with paraformaldehyde and hydrogen chloride gas remains the most atom-efficient and scalable route for high-purity CMOE.

Reaction Mechanism

The synthesis proceeds via the formation of a hemiacetal intermediate, followed by acid-catalyzed dehydration to an oxocarbenium ion, which is intercepted by the chloride nucleophile.



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Figure 1: Mechanistic pathway for the formation of

-chloroethers.

Experimental Procedure

Safety Warning: This reaction generates a potent alkylating agent.[1] All operations must be performed in a properly functioning chemical fume hood.[1]

-Chloroethers are potential carcinogens.[1][3][4]

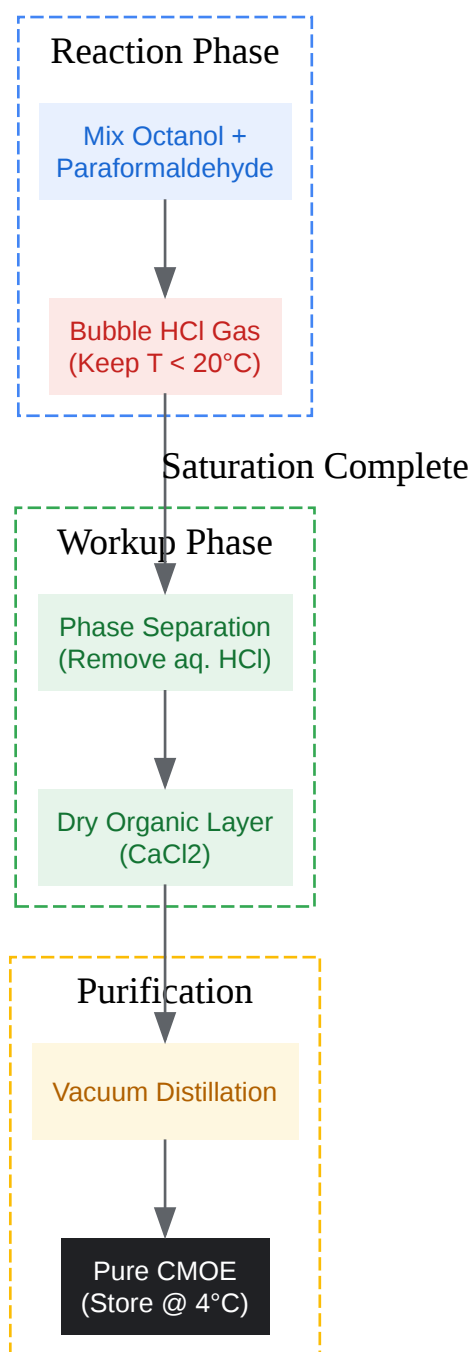
Reagents:

- 1-Octanol (1.0 equiv)
- Paraformaldehyde (1.0 - 1.2 equiv, powder)
- Hydrogen Chloride (HCl) gas (Anhydrous)[5][6]
- Calcium Chloride () or Sodium Sulfate () for drying.[1]

Step-by-Step Workflow:

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, a gas inlet tube (extending below the liquid surface), and a thermometer. Connect the gas outlet to a trap containing aqueous NaOH (10%) to neutralize excess HCl.[1]
- Charging: Charge the flask with 1-octanol and paraformaldehyde. Cool the mixture to 10–15°C using an ice/water bath.
- Saturation: Begin a slow stream of anhydrous HCl gas into the stirred suspension.
 - Observation: The paraformaldehyde will depolymerize and dissolve as the reaction proceeds.[1]
 - Temperature Control: Maintain internal temperature between 10°C and 20°C. Do not allow it to exceed 40°C to prevent byproduct formation (e.g., bis(octyl)formal).[1]
- Reaction Completion: Continue HCl bubbling until the solution is saturated (fumes of HCl appear at the outlet and the liquid becomes clear). This typically takes 1–2 hours depending on scale.[1]
- Phase Separation: Stop the HCl flow. Allow the mixture to settle. Two layers will form:
 - Top Layer: Crude **Chloromethyl Octyl Ether**. [1]

- Bottom Layer: Aqueous HCl (formed from reaction water).[\[1\]](#)
- Isolation: Separate the upper organic layer.[\[1\]](#)
- Drying: Dry the crude organic layer over anhydrous pellets for 1 hour. This also helps remove residual dissolved HCl.[\[1\]](#)
- Purification: Decant the liquid and distill under reduced pressure (vacuum distillation is recommended to avoid thermal decomposition).
 - Target: Collect the fraction boiling at the appropriate temperature for your vacuum (e.g., ~100-110°C at 10-15 mmHg, estimate based on BP).



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Figure 2: Operational workflow for the synthesis of **chloromethyl octyl ether**.

Alternate "Green" Synthesis (No HCl Gas)

For laboratories lacking HCl gas infrastructure, a milder method utilizing trimethylsilyl chloride (TMSCl) can be employed, though atom economy is lower.

- Reagents: 1-Octanol, Paraformaldehyde, TMSCl.[1]
- Procedure: Stir octanol and paraformaldehyde in an inert solvent (e.g., DCM).[1] Add TMSCl dropwise.[1] The TMSCl acts as both the chlorinating agent and the water scavenger (forming hexamethyldisiloxane).[1]
- Advantage: Avoids handling corrosive gas cylinders.[1]
- Disadvantage: Requires removal of silicon byproducts.[1]

Safety and Handling (E-E-A-T Critical)

Carcinogenicity Warning: Chloromethyl ethers are alkylating agents.[1] While CMOE is less volatile than the known human carcinogen bis(chloromethyl) ether (BCME), it should be handled with the assumption that it poses similar genotoxic risks.

- Engineering Controls: Use a glovebox or a high-efficiency fume hood.[1]
- PPE: Double nitrile gloves, lab coat, and safety goggles are mandatory.[1]
- Quenching: Residual CMOE on glassware should be quenched with a solution of concentrated ammonium hydroxide and methanol (1:1).[1] This converts the reactive chloroether into a harmless amine/hemiaminal.[1]
- Storage: Store in a tightly sealed container under inert gas (Argon/Nitrogen) at 2–8°C. Moisture will hydrolyze the compound back to octanol, formaldehyde, and HCl.[1]

Applications in Drug Development

Prodrug Design

CMOE is a key reagent for synthesizing alkyloxymethyl (AOM) prodrugs.[1]

- Mechanism: The chloromethyl group reacts with the oxygen of a phosphate, carboxylate, or phenol drug moiety.

- In Vivo: Upon administration, the lipophilic octyl chain aids membrane crossing.[1] Inside the cell, esterases or spontaneous hydrolysis cleave the acetal-like linkage, releasing the active parent drug and innocuous octanol/formaldehyde byproducts.
- Example: Used to mask phosphonic acid groups in antiviral nucleotide analogs (e.g., Tenofovir derivatives) to improve oral bioavailability.[1]

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